

Essential Safety and Disposal Procedures for A-803467

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-803467

Cat. No.: B1664264

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For laboratory professionals engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and regulatory compliance. This document provides essential logistical and safety information for the sodium channel blocker **A-803467**, focusing on its proper disposal.

A-803467 is a potent and selective NaV1.8 channel blocker used in neuroscience research.^[1] As with any chemical substance, it is critical to follow established safety protocols for its disposal. While specific institutional guidelines should always be consulted, the following procedures are based on the known properties of **A-803467** and general best practices for laboratory chemical waste management.

Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **A-803467** is the first step in ensuring its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₆ ClNO ₄	[2][3]
Molecular Weight	357.79 g/mol	[4]
CAS Number	944261-79-4	[2][3][4]
Appearance	Solid	[1]
Storage Temperature	-20°C or +4°C	[2][4]
Solubility		
in DMSO	≥ 13.95 mg/mL to 100 mM	[1][2][4]
in Ethanol	≥ 2.29 mg/mL to 25 mM	[1][2][4]
in Water	Insoluble	[2]

Experimental Protocols: Proper Disposal Procedure

The proper disposal of **A-803467**, a chlorinated organic compound, requires that it be treated as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash.

Step 1: Personal Protective Equipment (PPE) Before handling **A-803467**, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Step 2: Waste Collection All waste containing **A-803467**, including stock solutions, diluted solutions, and contaminated consumables (e.g., pipette tips, tubes, gloves), must be collected in a designated hazardous waste container.

- Solid Waste: Collect pure **A-803467** and any contaminated solid materials in a clearly labeled, sealable container.

- Liquid Waste: Collect solutions of **A-803467** in a compatible, leak-proof, and clearly labeled waste container. Given its solubility, common liquid waste streams will likely contain Dimethyl Sulfoxide (DMSO) or Ethanol. Ensure the waste container is compatible with these organic solvents.

Step 3: Labeling The hazardous waste container must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: 5-(4-chlorophenyl)-N-(3,5-dimethoxyphenyl)furan-2-carboxamide
- The CAS number: 944261-79-4
- The primary hazards associated with the compound (refer to the Safety Data Sheet - SDS).
- The accumulation start date.

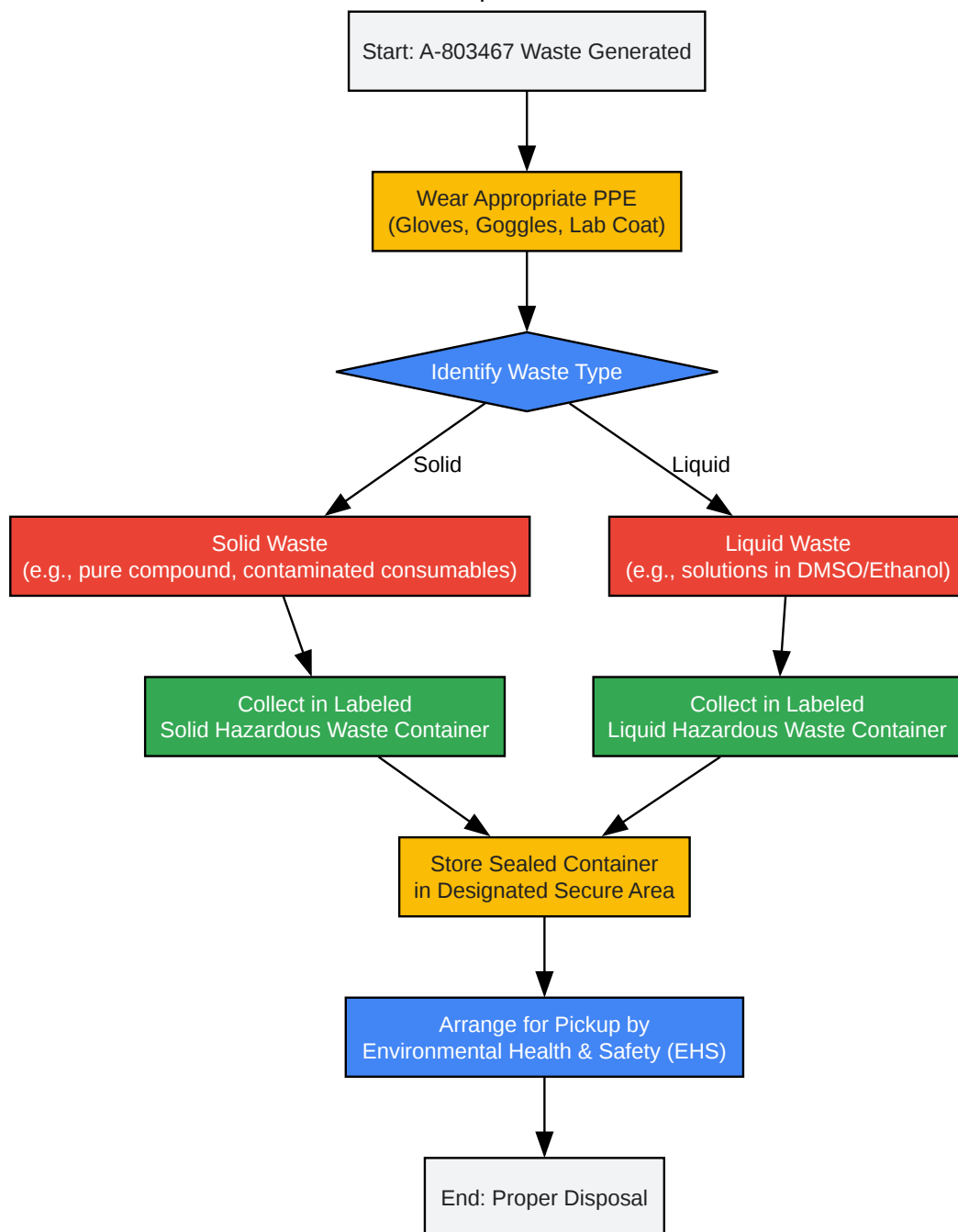
Step 4: Storage Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it is collected by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.

Step 5: Waste Pickup Follow your institution's specific procedures for requesting a hazardous waste pickup. Do not allow the waste to accumulate for an extended period.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **A-803467**.

A-803467 Disposal Workflow

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Caption: A flowchart illustrating the step-by-step procedure for the safe disposal of **A-803467** waste.

Disclaimer: This information is intended as a guide and is based on general principles of laboratory safety. It is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer or the specific waste disposal protocols established by your institution. Always consult your institution's Environmental Health and Safety (EHS) department for complete and specific guidance. Several chemical suppliers, including Cayman Chemical, MP Biomedicals, and Tocris Bioscience, indicate that an SDS for **A-803467** is available.^{[2][3][4]}

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for A-803467]. BenchChem, [2025]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b1664264#a-803467-proper-disposal-procedures>]

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